

Chemical structure of butanedioic acid;butane-1,4-diol copolymer

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Compound of Interest

Compound Name: Butanedioic acid;butane-1,4-diol

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An In-depth Technical Guide to the Chemical Structure of Poly(butylene succinate)

Introduction

Poly(butylene succinate) (PBS) is a biodegradable aliphatic polyester that has garnered significant attention from researchers and the industry.[1] Its synthesis from butanedioic acid (commonly known as succinic acid) and butane-1,4-diol results in a polymer with properties comparable to those of polypropylene.[2][3] PBS is recognized for its excellent processability, thermal stability, and chemical resistance.[4] This technical guide provides a comprehensive overview of the chemical structure of PBS, its physicochemical properties, and the experimental protocols for its synthesis and characterization, tailored for researchers, scientists, and drug development professionals. The biodegradability of PBS, which decomposes into water and carbon dioxide, makes it a promising material for various applications, including packaging, disposable products, and medical devices like drug encapsulation systems and implants.[5]

Chemical Structure

The chemical structure of poly(butylene succinate) is fundamental to understanding its properties and behavior. It is a polymer composed of repeating units derived from its two primary monomers.

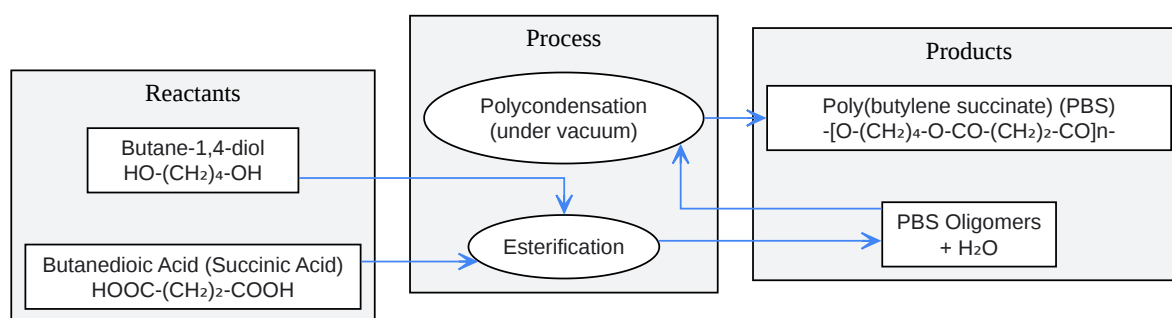
Monomers

The synthesis of PBS involves the polymerization of two monomers:

- Butanedioic Acid (Succinic Acid): A dicarboxylic acid with the chemical formula $C_4H_6O_4$.
- Butane-1,4-diol: A diol with the chemical formula $C_4H_{10}O_2$.^[6]

Polymerization

PBS is typically synthesized through a two-step polycondensation reaction.^[1] The first step is an esterification reaction between succinic acid and an excess of 1,4-butanediol to form PBS oligomers, with the elimination of water.^{[2][6]} The second step involves the trans-esterification of these oligomers under a vacuum to form a high molecular weight polymer.^[2]



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Caption: Polymerization of Butanedioic Acid and Butane-1,4-diol to form PBS.

Repeating Unit

The resulting polymer, PBS, consists of polymerized units of butylene succinate.^{[2][3]} The chemical formula for the repeating unit is $C_8H_{12}O_4$.^{[2][7]} This repeating unit is represented as $-[O-(CH_2)_4-O-CO-(CH_2)_2-CO]_n-$.^[8]

Physicochemical Properties

The physicochemical properties of PBS can be influenced by its molecular weight. The following table summarizes key quantitative data for poly(butylene succinate).

Property	Value	Reference(s)
Chemical Formula (repeating unit)	$(C_8H_{12}O_4)_n$	[2]
Density	1.25 - 1.26 g/cm ³	[1][2]
Melting Point (T _m)	90 - 120 °C	[1]
Glass Transition Temp (T _g)	-45 to -10 °C	[1]
Molecular Weight (M _n)	40,000 - 70,000 g/mol	[9][10]
Solubility in water	Insoluble	[2]
Solubility in chloroform	Soluble	[2]

Experimental Protocols

Synthesis of Poly(butylene succinate) via Direct Esterification

This protocol describes the synthesis of PBS using a direct esterification method, which is common for industrial production due to its efficiency and safety.[11]

Materials:

- Succinic acid (0.15 mol)[11]
- 1,4-butanediol (0.18 mol)[11]
- Tetrabutyl titanate (TBT) catalyst (0.12 g)[11]

Procedure:

- Esterification:

- Charge the succinic acid, 1,4-butanediol, and TBT catalyst into a reaction vessel equipped with a stirrer, nitrogen inlet, and a distillation outlet.[\[11\]](#)
- Heat the mixture to 165-170 °C under a nitrogen atmosphere for 3 hours to carry out the esterification reaction, continuously removing the water byproduct.[\[11\]](#)
- Polycondensation:
 - After the esterification stage, increase the temperature to 230-235 °C and apply a vacuum.[\[11\]](#)
 - Maintain these conditions for 3 hours to facilitate the polycondensation reaction, which increases the polymer's molecular weight.[\[11\]](#)
 - The resulting product is high-molecular-weight PBS.

Characterization of Poly(butylene succinate)

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H-NMR is used to identify the chemical structure of the synthesized PBS.[\[9\]](#) The expected chemical shifts are approximately:
 - $\delta = 4.1$ ppm for the $-\text{CH}_2-$ protons of the 1,4-butanediol unit adjacent to the oxygen atom.[\[9\]](#)
 - $\delta = 2.6$ ppm for the $-\text{CH}_2-$ protons of the succinic acid unit.[\[9\]](#)
 - $\delta = 1.7$ ppm for the central $-\text{CH}_2-$ protons of the 1,4-butanediol unit.[\[9\]](#)

Differential Scanning Calorimetry (DSC):

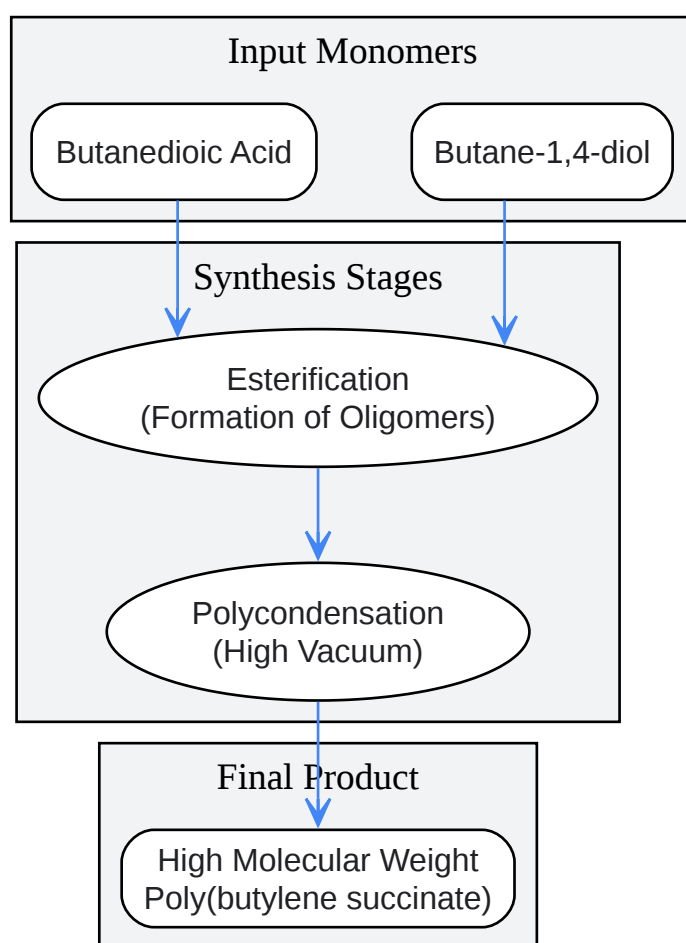
- DSC is employed to determine the thermal properties of PBS, such as the melting temperature (T_m) and glass transition temperature (T_g).[\[9\]](#)
- A typical procedure involves heating the sample to eliminate thermal history, followed by controlled cooling and subsequent heating cycles to observe the thermal transitions.[\[9\]](#)

Gel Permeation Chromatography (GPC):

- GPC is used to determine the number average molecular weight (M_n) and weight average molecular weight (M_w) of the polymer.[10]

Signaling Pathways and Logical Relationships

The synthesis of PBS can be visualized as a logical workflow from monomers to the final polymer product, highlighting the key stages and transformations.



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Caption: Logical workflow for the synthesis of Poly(butylene succinate).

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References

- 1. A Brief Review of Poly (Butylene Succinate) (PBS) and Its Main Copolymers: Synthesis, Blends, Composites, Biodegradability, and Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Polybutylene succinate - Wikipedia [en.wikipedia.org]
- 3. About: Polybutylene succinate [dbpedia.org]
- 4. mdpi.com [mdpi.com]
- 5. fillplas.com [fillplas.com]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. What is polybutylene succinate? Structure, biodegradability, and [europlas.com.vn]
- 9. researchgate.net [researchgate.net]
- 10. pubs.acs.org [pubs.acs.org]
- 11. Synthesis of Poly(butylene succinate) Catalyzed by Tetrabutyl Titanate and Supported by Activated Carbon - PMC [pmc.ncbi.nlm.nih.gov]
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